

# Application Note: Simultaneous HPLC Analysis of Allantoin and Calcium Pantothenate

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## Compound of Interest

Compound Name: *Allantoin calcium pantothenate*

Cat. No.: *B605318*

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This application note details a robust and validated High-Performance Liquid Chromatography (HPLC) method for the simultaneous quantitative analysis of Allantoin and Calcium Pantothenate. The described protocol is ideal for quality control, formulation development, and stability testing in the pharmaceutical and cosmetic industries.

## Introduction

Allantoin is a key ingredient in many topical formulations, known for its keratolytic and moisturizing properties. Calcium pantothenate, the calcium salt of the B-vitamin pantothenic acid, is essential for skin health and is often included in dermatological products for its regenerative and soothing effects. The simultaneous determination of these two active ingredients is crucial for ensuring product quality and efficacy. This document provides a detailed, validated HPLC method for their concurrent analysis.

## Experimental Protocol

This method is adapted from a validated procedure for the simultaneous analysis of allantoin and a structurally similar compound, D-panthenol, providing a strong basis for its application to calcium pantothenate.<sup>[1][2][3][4]</sup>

## Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required.

| Parameter            | Specification  |
|----------------------|--|
| HPLC System          | Quaternary or Binary Pump, Autosampler, Column Oven, UV-Vis Detector |
| Column               | C18, 250 mm x 4.6 mm, 5 µm particle size                             |
| Mobile Phase         | Acetonitrile : 10 mM Phosphoric Acid (pH 2.5) (85:15, v/v)[1][2]     |
| Flow Rate            | 1.0 mL/min   |
| Injection Volume     | 20 µL[1][2]  |
| Column Temperature   | 30 °C[1]   |
| Detection Wavelength | 210 nm[1][2][5]  |
| Run Time             | Approximately 10 minutes   |

## Reagent and Standard Preparation

- Reagents: HPLC grade acetonitrile, phosphoric acid, and purified water.
- Standard Stock Solutions (100 µg/mL):
  - Accurately weigh and dissolve 10 mg of Allantoin reference standard in 100 mL of acetonitrile.
  - Accurately weigh and dissolve 10 mg of Calcium Pantothenate reference standard in 100 mL of acetonitrile.
- Working Standard Solutions:
  - Prepare a series of working standards by diluting the stock solutions with the mobile phase to achieve concentrations across the desired calibration range.

## Sample Preparation

The sample preparation procedure may vary depending on the matrix (e.g., cream, lotion, gel). A generic protocol for a topical cream is provided below.

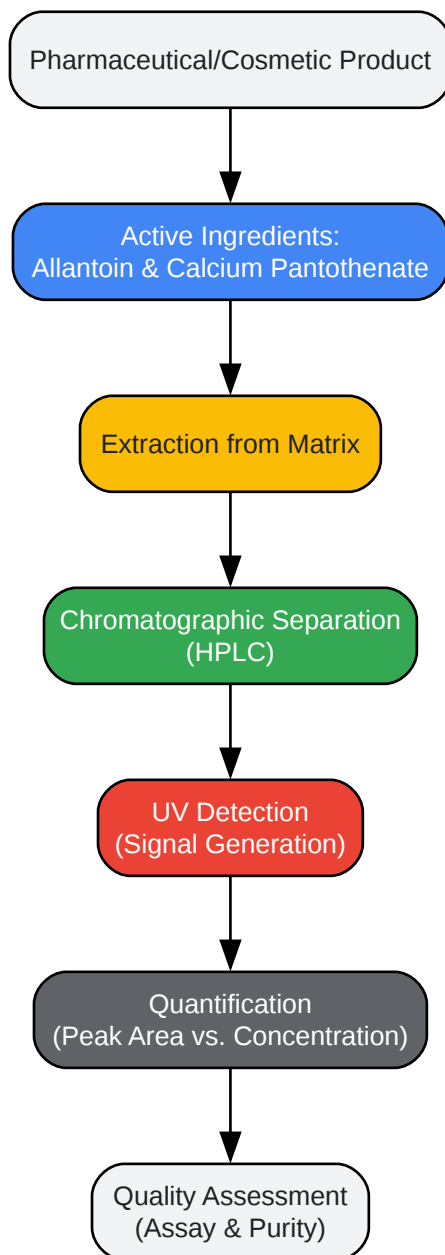
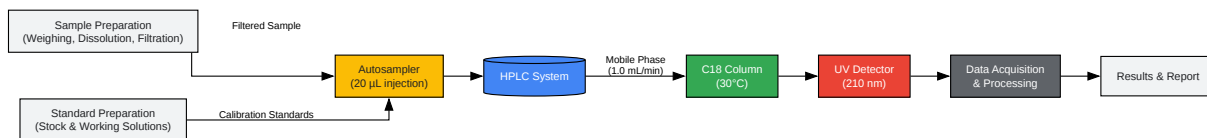
- Accurately weigh a portion of the sample equivalent to approximately 10 mg of the combined active ingredients into a suitable volumetric flask.
- Add a suitable extraction solvent (e.g., a mixture of methanol and water) and sonicate for 15-20 minutes to ensure complete dissolution of the analytes.[6]
- Allow the solution to cool to room temperature and dilute to volume with the extraction solvent.
- Filter the solution through a 0.45  $\mu\text{m}$  syringe filter prior to injection into the HPLC system.

## Method Validation Summary

The following table summarizes the validation parameters based on a similar validated method. [1][2][3][4]

| Parameter                            | Allantoin         | Calcium Pantothenate (projected)                |
|--------------------------------------|-------------------|---|
| Linearity Range ( $\mu\text{g/mL}$ ) | 0.2 - 20[1][2]    | 0.1 - 10 (projected based on D-panthenol)[1][2] |
| Correlation Coefficient ( $r^2$ )    | > 0.999[3]        | > 0.995 (projected based on D-panthenol)[3]     |
| LOD ( $\mu\text{g/mL}$ )             | 0.07[1][2]        | 0.03 (projected based on D-panthenol)[1][2]     |
| LOQ ( $\mu\text{g/mL}$ )             | 0.2[1][2]         | 0.1 (projected based on D-panthenol)[1][2]      |
| Intra-day Precision (%RSD)           | 0.22 - 1.84[1][4] | Similar precision is expected                   |
| Inter-day Precision (%RSD)           | 1.66 - 2.43[1][4] | Similar precision is expected                   |
| Recovery (%)                         | 99.06 - 103.60[7] | 99.06 - 103.60 (projected)[7]                   |

## Experimental Workflow Diagram



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